

Hexamethylphosphoramide (HMPA): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Hexamethylphosphoramide

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Hexamethylphosphoramide (HMPA), a polar aprotic solvent, has found utility in a variety of chemical applications due to its exceptional solvating properties. This technical guide provides an in-depth overview of the physical properties of HMPA, detailed experimental protocols for their determination, and a visualization of its role in a common organic reaction.

Core Physical Properties of Hexamethylphosphoramide

Hexamethylphosphoramide is a colorless to light amber liquid with a mild, amine-like or spicy odor.^[1] It is a combustible liquid and is miscible with water.^{[2][3]} A summary of its key physical properties is presented in the table below.

| Physical Property | Value | Temperature (°C) | Pressure |
|------------------------------------|--|------------------|----------|
| Molecular Formula | C ₆ H ₁₈ N ₃ OP | - | - |
| Molecular Weight | 179.20 g/mol [2] | - | - |
| Melting Point | 5-7 °C (41-45 °F) | - | - |
| Boiling Point | 230-232 °C (446-450 °F)[4][5] | 20 | 740 mmHg |
| Density | 1.03 g/mL[5][6] | 25 | - |
| Refractive Index (n _D) | 1.459[5][7] | 20 | - |
| Vapor Pressure | 0.07 mmHg[5][8] | 25 | - |
| Flash Point | 105 °C (221 °F)[9] | - | - |
| Dielectric Constant | 30.0[5][10] | 20 | - |
| Solubility in Water | Miscible | 25 | - |

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the determination of the key physical properties of **Hexamethylphosphoramide**, based on established standards.

Melting Point Determination (Capillary Method)

The melting point of HMPA can be determined using the capillary tube method as outlined in standards such as ASTM E324.

- Apparatus: A melting point apparatus with a heated block and a calibrated thermometer or temperature sensor, and capillary tubes.
- Procedure:
 - A small, finely powdered sample of solidified HMPA is packed into a capillary tube to a height of 2-4 mm.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a constant rate, and the temperatures at which melting begins and is complete are recorded.
- The melting range is reported as the temperature from the initial to the final melting point.

Boiling Point Determination (Distillation Method)

The boiling point of HMPA can be determined by distillation, following principles outlined in standards like ISO 4626.

- Apparatus: A distillation flask, condenser, receiving flask, calibrated thermometer, and a heating source.
- Procedure:
 - A measured volume of HMPA is placed in the distillation flask with boiling chips.
 - The apparatus is assembled, and the liquid is heated to a steady boil.
 - The vapor temperature is monitored, and the boiling point is recorded when the temperature stabilizes while the liquid is distilling.
 - The recorded boiling point should be corrected to standard atmospheric pressure if necessary.

Density Determination (Digital Density Meter)

The density of HMPA can be accurately measured using a digital density meter according to a method such as ASTM D4052.[\[5\]](#)[\[11\]](#)

- Apparatus: A calibrated digital density meter with a temperature-controlled cell.
- Procedure:
 - The instrument is calibrated with dry air and distilled water.
 - A small sample of HMPA is injected into the measurement cell.

- The instrument measures the oscillation period of a U-tube containing the sample, from which the density is calculated.
- The measurement is performed at a constant, specified temperature.

Refractive Index Determination (Abbe Refractometer)

The refractive index of HMPA can be determined using an Abbe refractometer, following a standard procedure like ASTM D1218.^[7]^[12]

- Apparatus: A calibrated Abbe refractometer with a light source and a temperature-controlled prism.
- Procedure:
 - A few drops of HMPA are placed on the prism of the refractometer.
 - The prism is closed, and the instrument is adjusted to bring the dividing line between the light and dark fields into focus on the crosshairs of the eyepiece.
 - The refractive index is read from the instrument's scale.
 - The measurement is performed at a constant, specified temperature.

Vapor Pressure Determination (Isoteniscope Method)

The vapor pressure of HMPA can be measured using an isoteniscope as described in ASTM D2879.^[6]^[13]

- Apparatus: An isoteniscope, a pressure-measuring device (manometer), a constant-temperature bath, and a vacuum source.
- Procedure:
 - A sample of HMPA is placed in the isoteniscope, and dissolved gases are removed by boiling the sample under vacuum.

- The isoteniscope is placed in the constant-temperature bath, and the pressure of an inert gas is adjusted to balance the vapor pressure of the sample.
- The vapor pressure is read from the manometer at a given temperature.

Flash Point Determination (Pensky-Martens Closed Cup)

The flash point of HMPA can be determined using a Pensky-Martens closed-cup tester according to ASTM D93.[\[4\]](#)[\[8\]](#)

- Apparatus: A Pensky-Martens closed-cup flash point tester with a temperature-controlled cup, a stirrer, and an ignition source.
- Procedure:
 - A specified volume of HMPA is placed in the test cup.
 - The sample is heated at a slow, constant rate while being stirred.
 - At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.
 - The flash point is the lowest temperature at which the vapors ignite.

Dielectric Constant Determination

The dielectric constant of HMPA can be measured using a capacitance-measuring instrument based on methods like ASTM D1533 for insulating liquids.[\[14\]](#)[\[15\]](#)

- Apparatus: A test cell (capacitor), a capacitance bridge, and a temperature-controlled bath.
- Procedure:
 - The capacitance of the empty test cell is measured.
 - The test cell is filled with HMPA, and its capacitance is measured.
 - The dielectric constant is calculated as the ratio of the capacitance of the cell with HMPA to the capacitance of the empty cell.

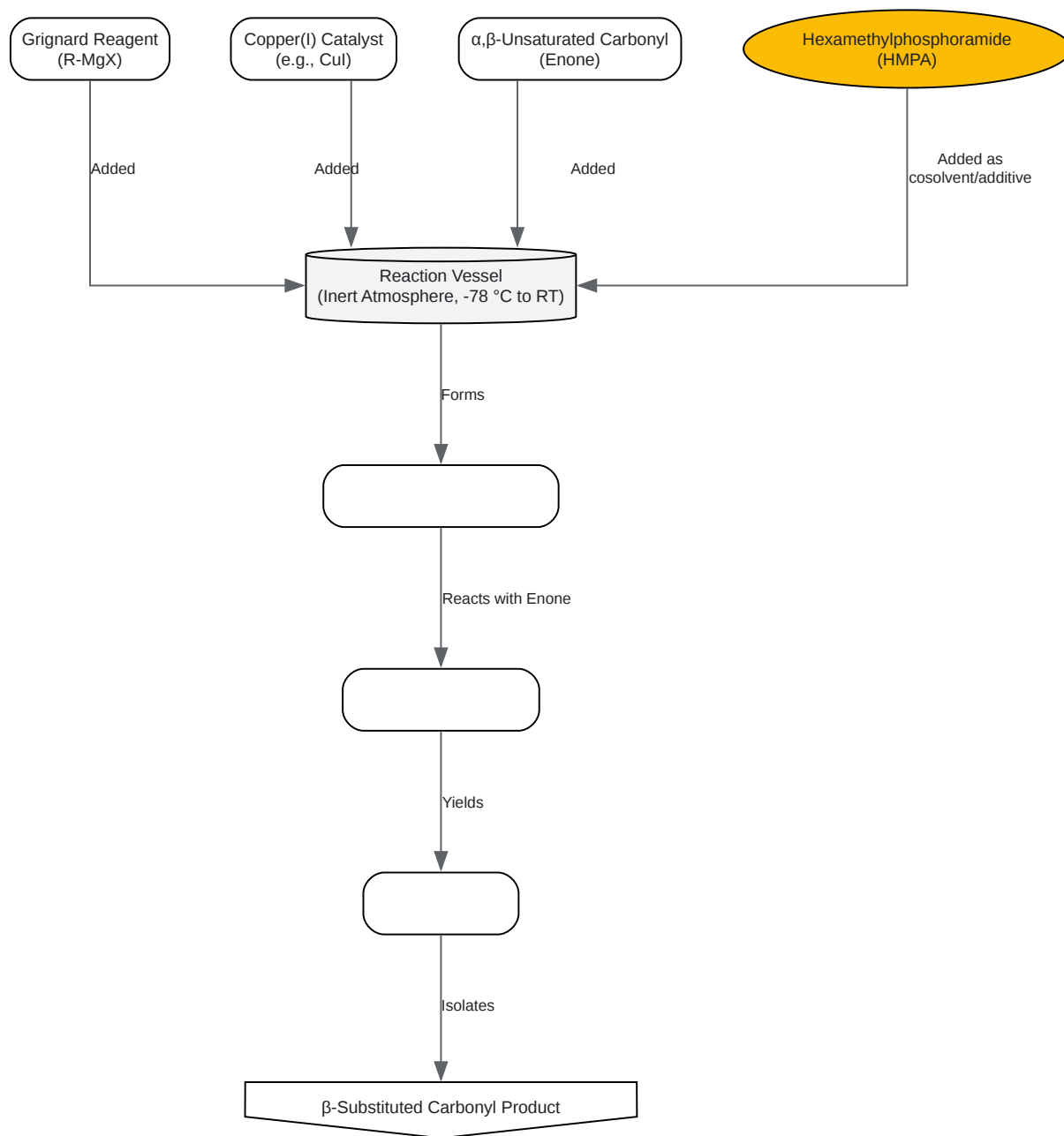
Solubility Determination

The miscibility of HMPA in water can be determined by simple visual observation.

- Apparatus: Test tubes or vials, and a vortex mixer.
- Procedure:
 - Varying proportions of HMPA and water are mixed in test tubes.
 - The mixtures are agitated thoroughly.
 - The samples are observed for any signs of phase separation, cloudiness, or immiscibility. The absence of these indicates miscibility.

Role of Hexamethylphosphoramide in a Copper-Catalyzed Grignard Addition

Hexamethylphosphoramide can be used as an additive in various organic reactions to enhance reactivity and selectivity. One such application is in the copper-catalyzed 1,4-addition of Grignard reagents to α,β -unsaturated carbonyl compounds. The following diagram illustrates the general workflow of this reaction.



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Caption: Workflow for a copper-catalyzed 1,4-addition of a Grignard reagent using HMPA as an additive.

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